

# "Ethyl N-(4-chlorophenyl)glycinate" chemical structure and IUPAC name

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## Compound of Interest

Compound Name: *Ethyl N-(4-chlorophenyl)glycinate*

Cat. No.: B1296652

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## An In-depth Technical Guide to **Ethyl N-(4-chlorophenyl)glycinate**

This technical guide provides a comprehensive overview of **Ethyl N-(4-chlorophenyl)glycinate**, including its chemical structure, nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Nomenclature

**Ethyl N-(4-chlorophenyl)glycinate** is an organic compound featuring a 4-chlorophenyl group attached to the nitrogen of a glycine ethyl ester.

**IUPAC Name:** The systematically generated IUPAC name for this compound is ethyl 2-(4-chlorophenyl)acetate<sup>[1]</sup>.

**Synonyms:** This compound is also known by several other names, including:

- Ethyl (4-chlorophenyl)glycinate<sup>[1]</sup>
- Glycine, N-(4-chlorophenyl)-, ethyl ester<sup>[1]</sup>
- N-(4-chlorophenyl)-glycine ethyl ester<sup>[1]</sup>

**Chemical Structure:**

Caption: Logical relationship of the structural components.

## Physicochemical Properties

A summary of the key quantitative data for **Ethyl N-(4-chlorophenyl)glycinate** is presented below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	213.66 g/mol	<a href="#">[1]</a>
CAS Number	2521-89-3	<a href="#">[1]</a>
Crystal System	Triclinic	<a href="#">[1]</a>
Space Group	P -1	<a href="#">[1]</a>
Unit Cell a	5.373 Å	<a href="#">[1]</a>
Unit Cell b	7.575 Å	<a href="#">[1]</a>
Unit Cell c	14.127 Å	<a href="#">[1]</a>
Unit Cell $\alpha$	75.83°	<a href="#">[1]</a>
Unit Cell $\beta$	87.73°	<a href="#">[1]</a>
Unit Cell $\gamma$	72.99°	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Ethyl N-(4-chlorophenyl)glycinate

A straightforward and effective method for the synthesis of **Ethyl N-(4-chlorophenyl)glycinate** involves the reaction of 4-chloroaniline with ethyl chloroacetate<sup>[2]</sup>.

Materials:

- 4-chloroaniline
- Ethyl chloroacetate

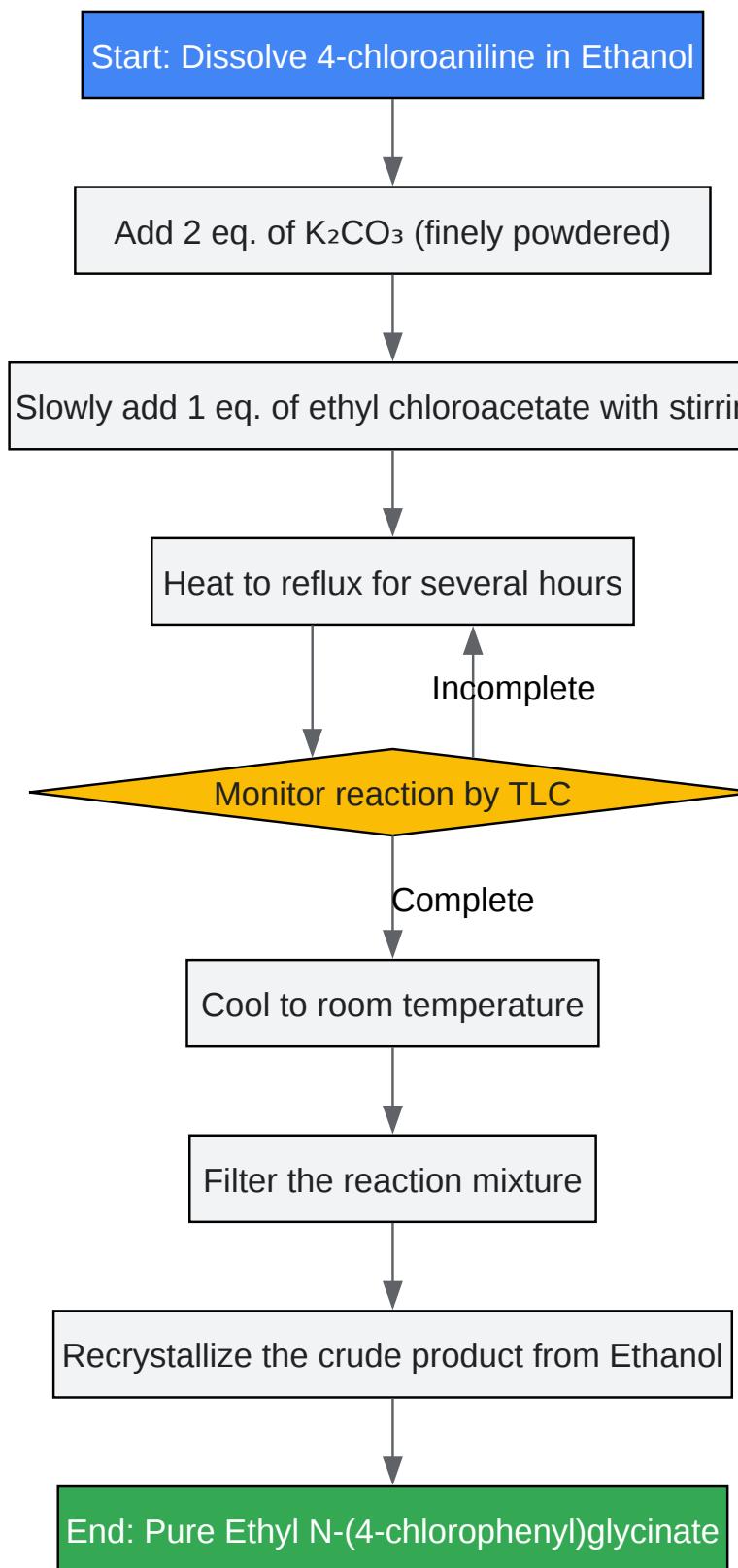
- Potassium carbonate (or Cesium carbonate), finely powdered
- Ethanol (EtOH)

**Equipment:**

- Round-bottom flask
- Reflux condenser
- Stirring apparatus (magnetic stirrer or overhead stirrer for larger scale)
- Heating mantle
- Standard laboratory glassware for workup and recrystallization

**Procedure:**

- Reaction Setup: In a round-bottom flask, dissolve 4-chloroaniline in ethanol.
- Addition of Base: Add approximately 2 equivalents of finely powdered potassium carbonate to the solution. This will result in a heterogeneous mixture.
- Addition of Ester: While stirring vigorously, slowly add 1 equivalent of ethyl chloroacetate to the mixture.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Filter the solid carbonate.
- Purification: The crude product can be purified by recrystallization from ethanol[2].



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Caption: Experimental workflow for the synthesis.

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## References

- 1. Glycine, N-(4-chlorophenyl)-, ethyl ester | C10H12ClNO2 | CID 302644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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